

Personal protective equipment for handling DMT-L-dG(ib) Phosphoramidite

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Compound of Interest

Compound Name: DMT-L-dG(ib) Phosphoramidite

Cat. No.: B12373064

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Essential Safety and Handling Guide for DMT-L-dG(ib) Phosphoramidite

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **DMT-L-dG(ib) Phosphoramidite**, a key reagent in oligonucleotide synthesis. Adherence to these protocols is crucial for ensuring personal safety and maintaining the integrity of the product.

Personal Protective Equipment (PPE)

When handling **DMT-L-dG(ib) Phosphoramidite**, the use of appropriate personal protective equipment is mandatory to prevent exposure. This compound can cause skin, eye, and respiratory irritation, and may be harmful if swallowed.^[1] The recommended PPE is outlined in the table below.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles/Glasses	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). Tightly fitting safety goggles are recommended.
Face Shield	Recommended when there is a splash hazard.	
Skin Protection	Gloves	Handle with chemical-impermeable gloves (e.g., nitrile). Inspect gloves prior to use and dispose of contaminated gloves properly.
Laboratory Coat	A laboratory coat must be worn.	
Protective Clothing	Choose body protection in relation to the concentration and amount of the dangerous substance at the specific workplace.	
Respiratory Protection	NIOSH-approved Respirator	Use a NIOSH-approved respirator, such as an N95 or P1 type dust mask, if ventilation is inadequate or dust is generated.
Self-contained Breathing Apparatus	Necessary in case of fire or major spills.	

Operational Plan: Safe Handling and Storage

Proper handling and storage are critical to ensure the safety of laboratory personnel and to maintain the integrity of **DMT-L-dG(ib) Phosphoramidite**, which is sensitive to moisture and

air.

Handling Precautions:

- Handle in a well-ventilated place, preferably a chemical fume hood.[1]
- Avoid contact with skin and eyes.[1]
- Avoid the formation of dust and aerosols.[1]
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling the compound.
- Keep the container tightly sealed to prevent moisture and air exposure.

Storage Conditions:

- Store in a dry, well-ventilated area.
- The recommended storage temperature is -20°C or 2-8°C.[2] Always refer to the manufacturer's specific recommendations.
- Protect from heat and store away from oxidizing agents.

Disposal Plan: Deactivation and Waste Management

The primary method for the safe disposal of **DMT-L-dG(ib) Phosphoramidite** waste involves a controlled deactivation process through hydrolysis, followed by disposal as hazardous waste in accordance with local, state, and federal regulations.[1] The reactive phosphoramidite moiety is sensitive to moisture and can be intentionally hydrolyzed to a less reactive species.[1][3]

Experimental Protocol for Deactivation of Phosphoramidite Waste:

This protocol is intended for the deactivation of small quantities of expired or unused solid waste or residues in empty containers.[1]

- Preparation:

- Perform all operations within a certified chemical fume hood.
- Ensure all necessary PPE is worn correctly.
- Dissolution:
 - For solid waste, carefully dissolve the **DMT-L-dG(ib) Phosphoramidite** in a minimal amount of anhydrous acetonitrile.
 - For empty containers, rinse the container with a small volume of anhydrous acetonitrile to dissolve any remaining residue.[\[1\]](#)
- Quenching/Hydrolysis:
 - Slowly and with stirring, add the acetonitrile solution of the phosphoramidite to a 5% aqueous solution of sodium bicarbonate.[\[1\]](#) A 10-fold excess of the bicarbonate solution by volume is a general guideline to ensure complete hydrolysis.[\[1\]](#) The weak basic condition helps to neutralize any acidic byproducts.[\[1\]](#)
- Reaction Time:
 - Allow the mixture to stir at room temperature for a minimum of 24 hours to ensure complete hydrolysis of the phosphoramidite.[\[1\]](#)
- Waste Collection:
 - Transfer the resulting aqueous mixture to a properly labeled hazardous waste container designated for aqueous chemical waste.[\[1\]](#)
- Final Disposal:
 - The sealed hazardous waste container should be disposed of through your institution's environmental health and safety (EHS) office or a licensed chemical waste disposal contractor.[\[1\]](#)
 - Do not dispose of the chemical into drains or the environment.

Emergency First Aid Procedures

In the event of exposure, follow these first aid measures immediately.

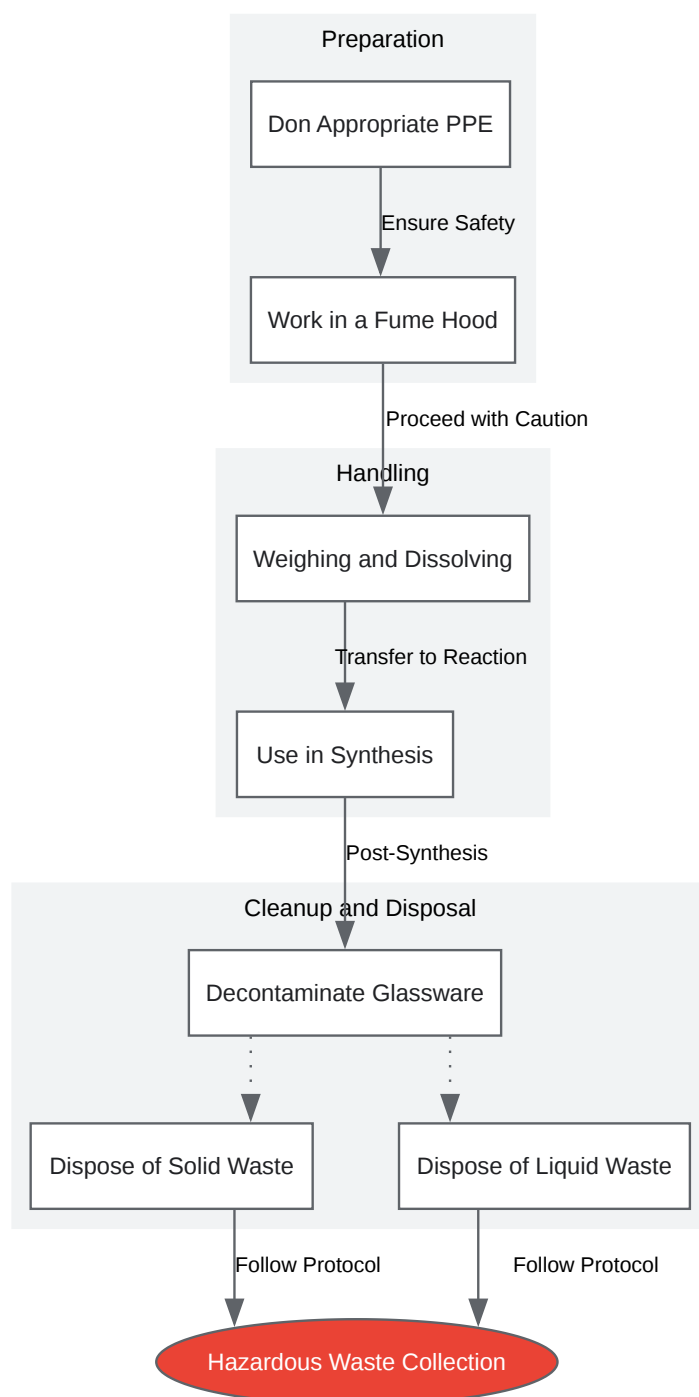
Exposure Route	First Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Obtain medical attention.
Skin Contact	Remove any contaminated clothing. Wash off with soap and plenty of water. Obtain medical attention.
Eye Contact	Flush eyes copiously with water for at least 15 minutes. Use a sterile eye wash if available. Obtain medical attention.
Ingestion	Keep the person calm and immobile. Rinse mouth with water if conscious. Never give anything by mouth to an unconscious person. Obtain medical attention.

Spill and Leak Procedures

- Avoid dust formation.
- Avoid breathing mist, gas, or vapors.
- Use personal protective equipment, including chemical-impermeable gloves.
- Ensure adequate ventilation.
- Remove all sources of ignition.
- For a spill, absorb the material with an inert substance (e.g., vermiculite, dry sand) and collect it in a sealed container for disposal.^[1] Decontaminate the affected surface with alcohol.^[1]

Workflow for Handling DMT-L-dG(ib) Phosphoramidite

Workflow for Handling DMT-L-dG(ib) Phosphoramidite



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